

Structure-Odor Relationship & Toxicological Optimization of Alpha-Alkyl Hydrocinnamaldehydes

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Compound of Interest

Compound Name: 2-[(4-Propan-2-ylphenyl)methyl]butanal
CAS No.: 93570-31-1
Cat. No.: B14364399

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Executive Summary

Alpha-alkyl hydrocinnamaldehydes (3-phenylpropanals) represent a critical pharmacophore in fragrance chemistry, historically providing the industry's standard for floral, muguet, and ozonic notes. However, the recent reclassification of key derivatives like Lilial (Butylphenyl Methylpropional) as Reprotoxic (CMR 1B) has forced a paradigm shift. This guide analyzes the structural determinants of odor activity, the receptor mechanics (OR1D2), and the metabolic pathways leading to toxicity, providing a roadmap for designing safe, high-impact analogs.

Molecular Architecture & Structure-Odor Relationship (SOR)

The olfactory character of hydrocinnamaldehydes is governed by a delicate balance of steric bulk, chain length, and conformational rigidity. The scaffold consists of a phenyl ring, a saturated propyl chain, and an aldehyde moiety.

The Alpha-Alkyl Switch

Modification at the alpha-position (C2) drastically alters both odor quality and intensity.

Alpha-Substituent	Odor Character	Intensity	Key Note
Hydrogen (Unsubstituted)	Green, balsamic, hyacinth, spicy	Moderate	Lacks the diffusive "blooming" floralcy of alpha-substituted analogs.
Methyl (CH ₃)	Floral, fresh, slightly spicy	High	The industry standard (e.g., Lilial, Cyclamen Aldehyde). Optimal steric fit for OR1D2.
Ethyl (C ₂ H ₅)	Fruity, mild, cinnamon-like	Low	Loss of floral character; shift towards generic fruitiness/fatty notes.
Propyl/Isopropyl	Fatty, weak, slightly green	Very Low	Steric hindrance prevents effective receptor docking.

The Para-Substitution Effect (The "Floral Engine")

While the alpha-methyl group provides the correct orientation, the para-substituent on the phenyl ring drives the specific "Muguet" character and intensity.

- p-tert-Butyl: (as in Lilial) Creates a voluminous hydrophobic anchor. Result: Powdery, fresh, intense floral.[\[1\]](#)
- p-Isopropyl: (as in Cyclamen Aldehyde) Slightly smaller anchor. Result: Sharper, greener, more rapid diffusion.
- p-Isobutyl: (as in Silvial) Stronger than isopropyl, cleaner than tert-butyl.

Stereochemical Dependence

The receptor interaction is stereoselective. For alpha-methyl derivatives:

- (R)-Enantiomer: Carries the potent floral/muguet odor.[2]
- (S)-Enantiomer: Weak, often described as faint or flat.
- Implication: Enantioselective synthesis or chiral separation could theoretically lower the required dosage, reducing total systemic exposure.

Mechanistic Insight: Receptor Interaction (OR1D2)

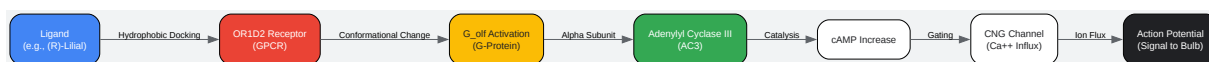
The primary target for these molecules is the olfactory receptor OR1D2 (also known as hOR17-4). Understanding this interaction is crucial for rational design.

Binding Pocket Dynamics

- H-Bond Donor/Acceptor: The aldehyde carbonyl oxygen acts as a hydrogen bond acceptor with a residue (likely Serine or Threonine) in the receptor's binding pocket.
- Hydrophobic Pocket: The para-alkyl group (e.g., tert-butyl) slots into a deep hydrophobic cavity formed by transmembrane helices.
- Steric Gate (Alpha-Methyl): The alpha-methyl group restricts conformational freedom, locking the molecule into a "bioactive conformation" that favors receptor activation. Larger groups (Ethyl) clash with the pocket walls.

Signal Transduction Pathway

The following DOT diagram illustrates the activation logic from ligand binding to neuronal depolarization.



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Figure 1: Signal transduction pathway for OR1D2 activation by alpha-alkyl hydrocinnamaldehydes.

Synthetic Protocols

The synthesis of alpha-alkyl hydrocinnamaldehydes typically involves a two-stage process: Aldol Condensation followed by Selective Hydrogenation.

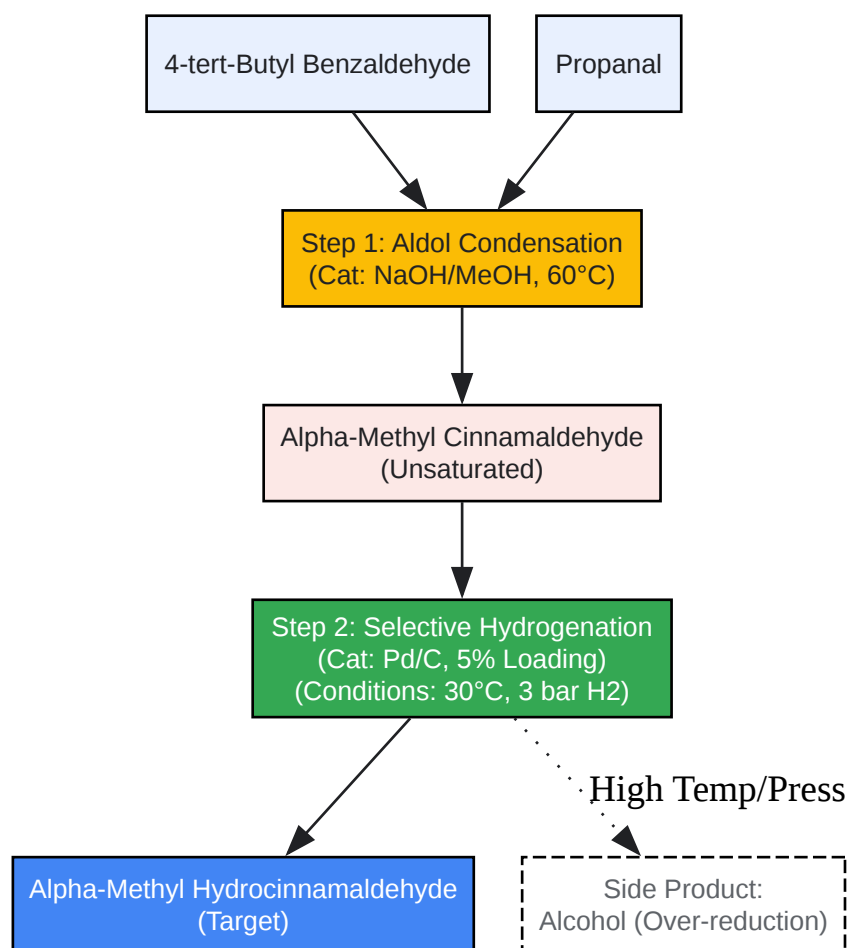
Step 1: Cross-Aldol Condensation

Reagents: Substituted Benzaldehyde + Propanal (for alpha-methyl). Catalyst: Aqueous NaOH or KOH (Phase transfer catalysts can improve yield). Mechanism: The enolate of propanal attacks the benzaldehyde carbonyl. Dehydration follows to form the alpha-alkyl cinnamaldehyde (unsaturated).

Step 2: Selective Hydrogenation

Challenge: Reducing the olefin ($C=C$) without reducing the aldehyde ($C=O$) to an alcohol. Catalyst System: Pd/C (Palladium on Carbon) or specialized ligands (e.g., CoRe/TiO₂). Conditions: Low temperature (20-40°C), controlled H₂ pressure (1-5 bar).

Synthesis Workflow Diagram



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Figure 2: Industrial synthesis route via selective hydrogenation.

Toxicology & Rational Design (The "Lilial Gap")

The prohibition of Lilial (Butylphenyl Methylpropional) in the EU (2022) was driven by reproductive toxicity findings.[2] Understanding the mechanism is vital for designing safe replacements.

The Metabolic Failure Mode

Lilial is metabolized in the liver (specifically rat hepatocytes in studies, but applied conservatively to humans).

- Oxidation: The aldehyde is oxidized to the corresponding carboxylic acid (p-tert-butyl-alpha-methylhydrocinnamic acid).

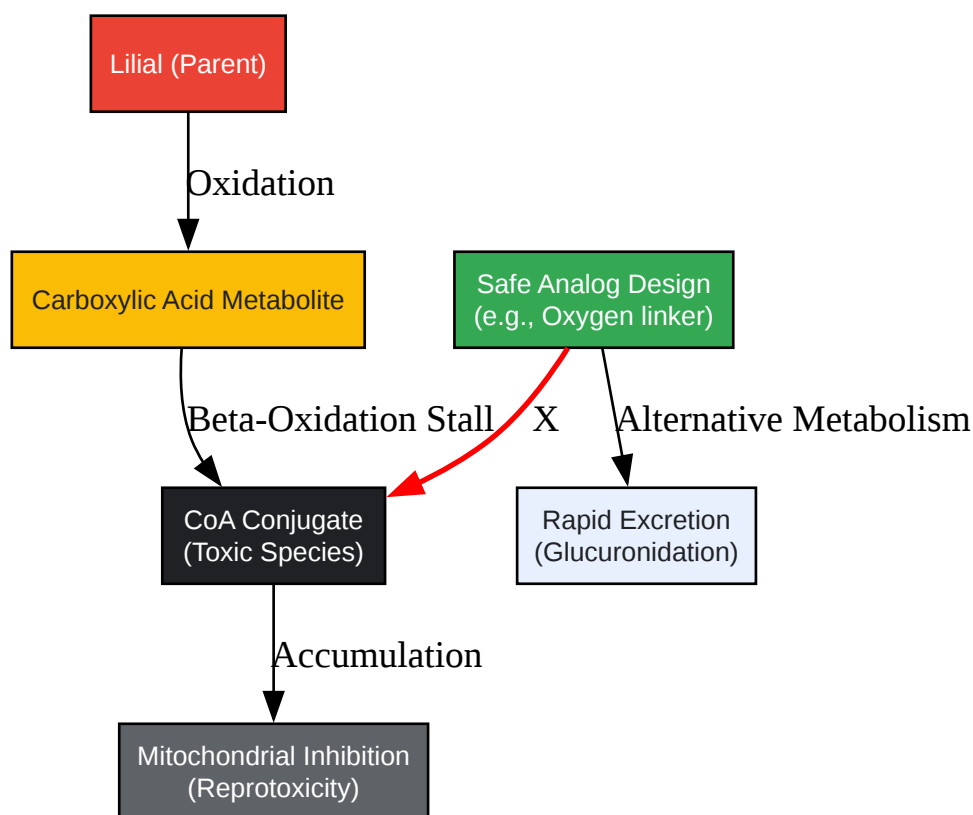
- **Beta-Oxidation Block:** The branched side chain hinders normal beta-oxidation.
- **CoA Conjugation:** The acid forms a CoA thioester.
- **Accumulation:** This specific CoA conjugate accumulates and inhibits mitochondrial respiration, leading to testicular toxicity (spermatogenic failure).

Design Strategy for Safe Analogs

To maintain the odor but eliminate toxicity, the structure must be altered to prevent the formation or accumulation of the toxic CoA metabolite.

- **Strategy A (Steric Blocking):** Introduce substituents that prevent the initial oxidation or CoA conjugation.
- **Strategy B (Metabolic Diversion):** Alter the ring substituent (e.g., using an oxygen linker like in Florhydral) to promote rapid excretion via ring hydroxylation rather than side-chain accumulation.
- **Strategy C (Unsaturation):** Retaining the double bond (Cinnamaldehyde derivatives) changes the metabolic pathway entirely, though this alters the odor profile (spicier).

Safety Logic Diagram



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Figure 3: Metabolic activation pathway of Lillal vs. Safe Analog Design.

References

- Scientific Committee on Consumer Safety (SCCS). (2019).[2] Opinion on the safety of Butylphenyl methylpropional (p-BMHCA) in cosmetic products. European Commission.[2][3] [Link](#)
- Usta, J., et al. (2013). Toxicological investigation of lillal: Evidence for mitochondrial dysfunction. ResearchGate. [Link](#)
- Sell, C. S. (2006). The Chemistry of Fragrances: From Perfumer to Consumer. Royal Society of Chemistry. [Link](#)
- Olsson, M. J., et al. (2003). Ligand-specific dose-response of heterologously expressed olfactory receptors. PubMed.[4] [Link](#)

- Bhatia, S. P., et al. (2008). Fragrance material review on p-tert-butyl-alpha-methylhydrocinnamaldehyde. Food and Chemical Toxicology. [Link](#)

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Sources

- 1. What Are Aldehydes And How Are They Used In Perfumery? [alphaaromatics.com]
- 2. Lilial - Wikipedia [en.wikipedia.org]
- 3. Fragrance component "lilial" banned in the EU due to safety hazard | Laurette Cosmetics [laurettecosmetics.com]
- 4. OR1D2 - Wikipedia [en.wikipedia.org]
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